

A Technical Guide to 4-(Acetamidomethyl)benzoic Acid: Chemical Properties, Structure, and Synthesis

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Compound of Interest

Compound Name: **4-(Acetamidomethyl)benzoic acid**

Cat. No.: **B111379**

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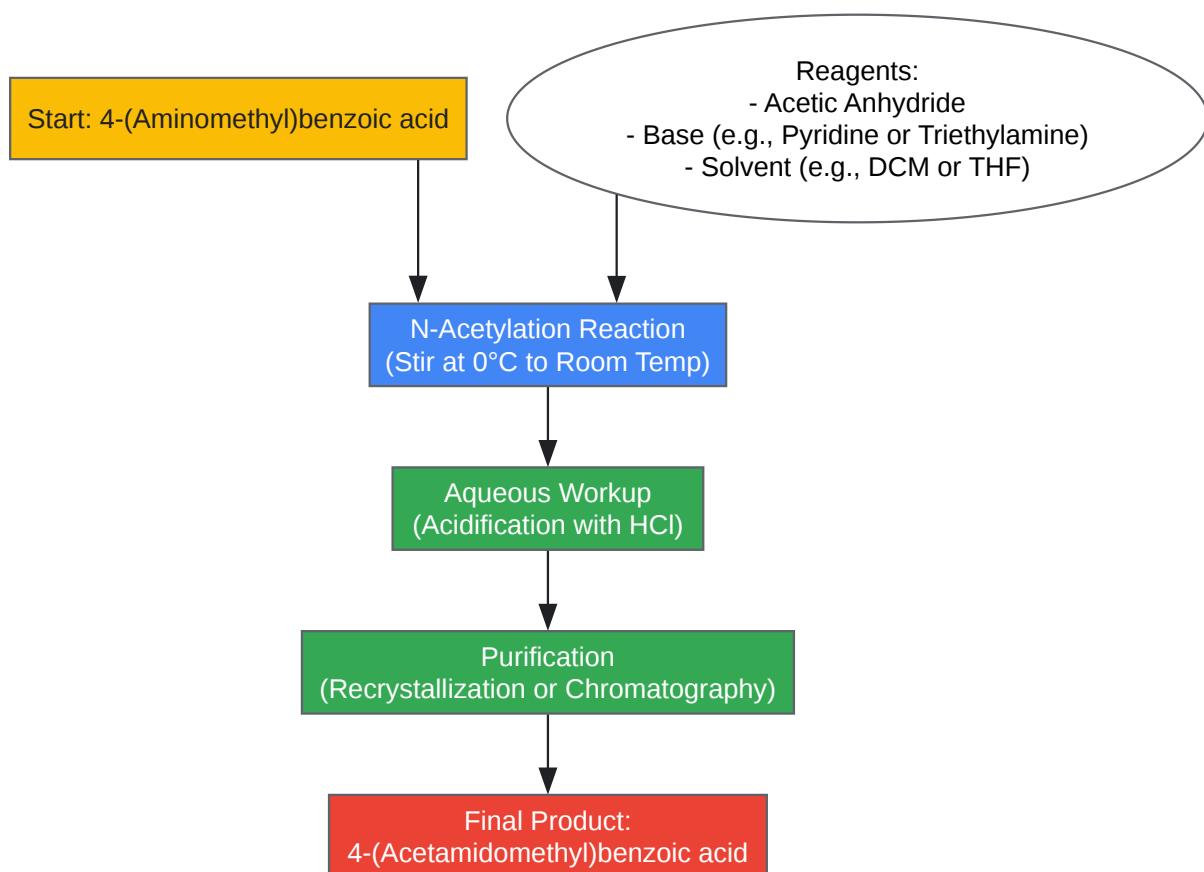
For Researchers, Scientists, and Drug Development Professionals

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This document provides a comprehensive technical overview of **4-(Acetamidomethyl)benzoic acid** (CAS No. 1205-58-9), a substituted aromatic carboxylic acid. This guide details its chemical structure, physicochemical properties, and safety information. In light of limited publicly available experimental data, this paper also presents a proposed synthetic pathway with a detailed experimental protocol and discusses potential areas of biological investigation based on related compounds.

Chemical Structure and Identifiers

4-(Acetamidomethyl)benzoic acid is a derivative of benzoic acid, featuring an acetamidomethyl substituent at the para (4-position) of the benzene ring. This structure combines a carboxylic acid group, an aromatic ring, and an amide functional group, making it a molecule of interest for further chemical and biological studies.

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